

An In-depth Technical Guide to the Characterization of 5-Bromo-2-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzamide

CAS No.: 89642-23-9

Cat. No.: B1267391

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

Abstract

5-Bromo-2-nitrobenzamide is a key chemical intermediate whose utility in medicinal chemistry and materials science is predicated on its precise structural features. The presence of three distinct functional groups—a bromine atom, a nitro group, and a primary amide—on a benzene scaffold creates a molecule with significant potential for further functionalization. It serves as a valuable building block for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents.^{[1][2]} This guide provides a comprehensive technical overview of the essential methodologies required to synthesize, purify, and rigorously characterize **5-Bromo-2-nitrobenzamide**, ensuring its identity and purity for downstream applications. We will delve into the causality behind experimental choices, from synthetic strategy to the interpretation of complex spectroscopic data, providing researchers, scientists, and drug development professionals with a self-validating framework for its analysis.

Physicochemical and Structural Properties

A foundational understanding of a compound's physical and chemical properties is paramount before undertaking any experimental work. These parameters dictate handling, storage, and appropriate analytical techniques.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrN ₂ O ₃	[3]
Molecular Weight	~245.03 g/mol	[3]
Monoisotopic Mass	~243.94835 Da	[3]
Appearance	Expected to be a solid at room temperature	Inferred
IUPAC Name	5-bromo-2-nitrobenzamide	[3]
InChI Key	WNYWPPUDAKYNIZ-UHFFFAOYSA-N	[3]

```
graph "5_Bromo_2_nitrobenzamide" {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
```

```
// Benzene ring nodes
C1 [pos="0,1.5!"];
C2 [pos="-1.3,0.75!"];
C3 [pos="-1.3,-0.75!"];
C4 [pos="0,-1.5!"];
C5 [pos="1.3,-0.75!"];
C6 [pos="1.3,0.75!"];
```

```
// Substituent nodes
N1 [label="N", pos="2.4,1.5!"];
O1 [label="O", pos="3.2,2.1!"];
```

```
O2 [label="O-", pos="2.4,0.75!"];  
plus [label="+", pos="2.1,1.8!"];
```

```
C7 [label="C", pos="-2.4,1.5!"];  
O3 [label="O", pos="-3.2,2.1!"];  
N2 [label="NH2", pos="-2.4,0.5!"];
```

```
Br [label="Br", pos="0,-2.5!"];
```

```
// Benzene ring bonds
```

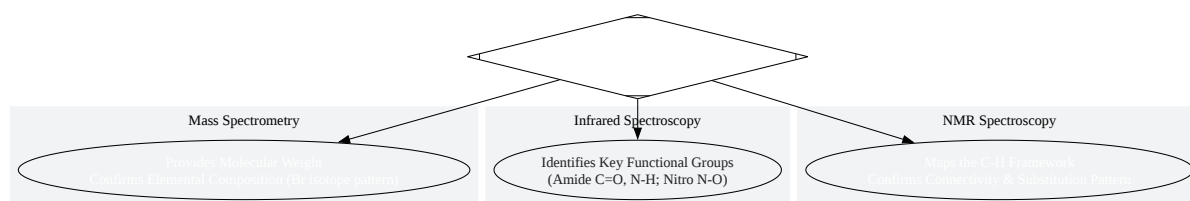
```
C1 -- C2 [label=""];  
C2 -- C3 [label=""];  
C3 -- C4 [label=""];  
C4 -- C5 [label=""];  
C5 -- C6 [label=""];  
C6 -- C1 [label=""];
```

```
// Substituent bonds
```

```
C6 -- N1 [label=""];  
N1 -- O1 [label="="];  
N1 -- O2 [label=""];
```

```
C2 -- C7 [label=""];  
C7 -- O3 [label="="];  
C7 -- N2 [label=""];
```

```
C4 -- Br [label=""];
```



[Click to download full resolution via product page](#)

Caption: Complementary nature of spectroscopic techniques for structural elucidation.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the number, environment, and connectivity of protons in a molecule. For **5-Bromo-2-nitrobenzamide**, we expect to see signals for the three aromatic protons and the two amide protons.

Rationale: The chemical shifts (δ) of the aromatic protons are influenced by the electronic effects of the substituents. The nitro group is strongly electron-withdrawing, causing protons

ortho and para to it to shift downfield (to a higher ppm value). The amide and bromo groups also have deshielding effects. The coupling between adjacent protons (J-coupling) provides connectivity information.

Protocol:

- **Sample Preparation:** Dissolve ~5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆). DMSO-d₆ is often preferred for amides as it can slow the exchange of the N-H protons, sometimes allowing them to be observed more clearly.
- **Data Acquisition:** Acquire the spectrum on a 400 MHz or higher NMR spectrometer.
- **Data Processing:** Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (δ ~2.50 ppm for DMSO-d₆).

Expected Data & Interpretation:

Proton Assignment	Expected δ (ppm)	Multiplicity	Coupling Constant (J)	Rationale
H-3	~8.0 - 8.2	d	$J \approx 8.8$ Hz	Ortho to the strongly deshielding nitro group. Coupled only to H-4.
H-4	~7.8 - 8.0	dd	$J \approx 8.8, 2.4$ Hz	Coupled to both H-3 and H-6.
H-6	~8.3 - 8.5	d	$J \approx 2.4$ Hz	Meta to the nitro group but ortho to the amide. Coupled only to H-4.
-NH ₂	~7.5 - 8.5 (broad)	br s	N/A	Chemical shift is variable and depends on concentration and temperature. Appears as a broad singlet due to quadrupole broadening from the ¹⁴ N nucleus and potential chemical exchange.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the presence of key functional groups, as different bonds vibrate at characteristic frequencies.

Rationale: The technique provides a molecular "fingerprint" and confirms the successful incorporation of the amide group and the retention of the nitro group from the starting material.

Protocol:

- **Sample Preparation:** Prepare the sample using an Attenuated Total Reflectance (ATR) accessory, which is the most common and convenient method. Place a small amount of the solid sample directly on the ATR crystal.
- **Data Acquisition:** Collect the spectrum, typically over a range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups.

Expected Data & Interpretation:

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Significance
~3350 & ~3180	N-H Asymmetric & Symmetric Stretch	Primary Amide ($-\text{NH}_2$)	Confirms the presence of the primary amide group.
~1680 - 1660	C=O Stretch (Amide I band)	Amide ($-\text{CONH}_2$)	A strong, characteristic absorption confirming the amide carbonyl.
~1550 - 1475	N-O Asymmetric Stretch	Nitro ($-\text{NO}_2$)	Confirms the presence of the nitro group.
~1360 - 1290	N-O Symmetric Stretch	Nitro ($-\text{NO}_2$)	A second, complementary band for the nitro group.

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight of a compound, which is one of the most definitive pieces of evidence for its identity.

Rationale: High-resolution mass spectrometry (HRMS) can confirm the molecular formula. Furthermore, the presence of a bromine atom provides a highly characteristic isotopic pattern that is easy to identify. Natural bromine consists of two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), which are separated by 2 mass units. This results in two molecular ion peaks ($[\text{M}]^+$ and $[\text{M}+2]^+$) of nearly equal intensity.

Protocol:

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile).
- **Data Acquisition:** Analyze the sample using an appropriate ionization technique, such as Electrospray Ionization (ESI), coupled with a high-resolution mass analyzer (e.g., TOF or Orbitrap).
- **Data Analysis:** Identify the molecular ion peaks and compare their m/z values and isotopic pattern to the theoretical values.

Expected Data & Interpretation:

Ion	Theoretical m/z	Expected Relative Intensity	Significance
$[\text{M}]^+$ ($\text{C}_7\text{H}_5^{79}\text{BrN}_2\text{O}_3$) ⁺	~243.948	~100%	Molecular ion peak corresponding to the ^{79}Br isotope.
$[\text{M}+2]^+$ ($\text{C}_7\text{H}_5^{81}\text{BrN}_2\text{O}_3$) ⁺	~245.946	~97%	Molecular ion peak corresponding to the ^{81}Br isotope.

The observation of this distinct doublet is conclusive evidence for the presence of a single bromine atom in the molecule.

Reactivity and Applications in Drug Development

5-Bromo-2-nitrobenzamide is not merely a compound to be characterized but a versatile scaffold for building molecular complexity.

[4]* Reduction of the Nitro Group: The nitro group can be selectively reduced to an amine, yielding 5-bromo-2-aminobenzamide. This transformation opens up a wealth of subsequent reactions, such as diazotization or acylation, to build diverse chemical libraries.

- Palladium-Catalyzed Cross-Coupling: The bromine atom is an excellent handle for transition-metal-catalyzed reactions like Suzuki, Heck, or Buchwald-Hartwig couplings. This allows for the precise installation of aryl, alkyl, or nitrogen-based substituents at the 5-position.
- Medicinal Chemistry Relevance: Substituted benzamides are a well-established class of pharmacologically active molecules. S[1]pecifically, nitroaromatic compounds have been investigated as anti-tuberculosis agents, with some acting as inhibitors of the enzyme DprE1. T[2]he ability to functionalize **5-Bromo-2-nitrobenzamide** at multiple positions makes it an attractive starting point for generating analogs in structure-activity relationship (SAR) studies.

Safety and Handling

Adherence to safety protocols is non-negotiable. Based on data for structurally similar compounds, **5-Bromo-2-nitrobenzamide** should be handled with care.

- Hazards: Expected to cause skin and eye irritation. M[5][6]ay be harmful if swallowed or inhaled. *[5][7] Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves. *[8] Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid generating dust. Wash hands thoroughly after handling. *[6] Storage: Store in a tightly closed container in a cool, dry place away from light and incompatible materials. *[6] Disposal: Dispose of waste in accordance with local, state, and federal regulations.

[5]### 6. Conclusion

The rigorous characterization of **5-Bromo-2-nitrobenzamide** is a multi-faceted process that relies on the synergistic application of synthetic chemistry and advanced spectroscopic techniques. Through a logical workflow of synthesis, purification, and analysis by NMR, IR, and Mass Spectrometry, the identity and purity of this valuable chemical intermediate can be confirmed with a high degree of confidence. The interpretation of this data, grounded in the

fundamental principles of chemical reactivity and spectroscopy, provides the self-validating framework necessary for its successful application in research and drug development.

References

- Benchchem. (n.d.). 5-bromo-2-methoxy-3-methyl-N-(4-methyl-2-nitrophenyl)benzamide.
- Fisher Scientific. (2025). SAFETY DATA SHEET - 2-Bromo-5-nitrobenzoic acid.
- TCI EUROPE N.V. (2025). B4192 - 5-Bromo-2-nitrobenzaldehyde - SAFETY DATA SHEET.
- ChemicalBook. (n.d.). 5-Bromo-2-hydroxy-3-nitrobenzamide CAS#: 791137-29-6.
- ECHEMI. (n.d.). 5-Bromo-2-nitrobenzaldehyde SDS, 20357-20-4 Safety Data Sheets.
- PubChem. (n.d.). 5-Bromo-2-nitrobenzaldehyde. National Center for Biotechnology Information.
- Fisher Scientific. (2024). SAFETY DATA SHEET - 5-Bromo-2-ethoxybenzonitrile.
- PubChem. (n.d.). 3-Bromo-5-nitrobenzamide. National Center for Biotechnology Information.
- Google Patents. (n.d.). CN103936622A - 5-bromo-2-fluorobenzonitrile synthesis method.
- Walsh Medical Media. (2016). Pharmacological Potential of Benzamide Analogues and their Uses in Medicinal Chemistry.
- MDPI. (2024). Development of New Drugs to Treat Tuberculosis Based on the Dinitrobenzamide Scaffold.
- UCLA Chemistry. (n.d.). IR Spectroscopy Tutorial: Nitro Groups.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. walshmedicalmedia.com [walshmedicalmedia.com]
- 2. Development of New Drugs to Treat Tuberculosis Based on the Dinitrobenzamide Scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 3-Bromo-5-nitrobenzamide | C₇H₅BrN₂O₃ | CID 3727797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-bromo-2-methoxy-3-methyl-N-(4-methyl-2-nitrophenyl)benzamide | Benchchem [benchchem.com]
- 5. fishersci.com [fishersci.com]

- [6. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [7. echemi.com](https://echemi.com) [echemi.com]
- [8. fishersci.co.uk](https://fishersci.co.uk) [fishersci.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Characterization of 5-Bromo-2-nitrobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267391/docs#an-in-depth-technical-guide-to-the-characterization-of-5-bromo-2-nitrobenzamide\]](https://www.benchchem.com/product/b1267391/docs#an-in-depth-technical-guide-to-the-characterization-of-5-bromo-2-nitrobenzamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

